

Physical and chemical characteristics of 2-ethylhexyl nitrate

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Compound of Interest

Compound Name: *Isooctyl nitrate*

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An In-depth Technical Guide to the Physical and Chemical Characteristics of 2-Ethylhexyl Nitrate

Introduction

2-Ethylhexyl nitrate (2-EHN), with the chemical formula $C_8H_{17}NO_3$, is a significant industrial chemical, primarily utilized as a cetane improver in diesel fuels.^{[1][2][3]} For over five decades, it has been added to diesel and biodiesel to enhance ignition quality, which leads to reduced engine noise, lower emissions, and improved cold-starting performance.^{[2][4]} This document provides a comprehensive overview of the physical and chemical properties of 2-ethylhexyl nitrate, along with experimental protocols for its synthesis and an exploration of its mechanism of action. This guide is intended for researchers, scientists, and professionals in drug development and related fields who require detailed technical information on this compound.

Physical and Chemical Properties

2-Ethylhexyl nitrate is a clear, colorless to pale yellow liquid at room temperature, characterized by a pungent, fruity, ester-like odor.^{[1][5]} It is a combustible liquid but is not classified as flammable.^{[6][7]}

Physical Properties

The physical characteristics of 2-ethylhexyl nitrate are summarized in the table below.

Property	Value	Reference(s)
Molecular Weight	175.23 g/mol	[3][5]
Appearance	Clear, colorless to pale yellow liquid	[1]
Odor	Pungent, fruity, ester-like	[5][8]
Density	0.963 g/mL at 25 °C	[9]
Boiling Point	>100 °C (decomposes)	[6][5]
85–90°C (at 10 mmHg)	[3]	
210.9±8.0 °C at 760 mmHg	[10]	
Melting Point	<-45 °C	[5]
-76 to -77 °C	[11]	
Flash Point	>65 °C (PMCC)	[6]
>70 °C (closed-cup)	[5]	
76.1 °C (Pensky-Martens closed cup)	[12]	
Auto-ignition Temperature	130 °C (decomposes)	[6][5]
Vapor Pressure	0.2 mmHg at 20°C	[6]
27 Pa at 20 °C	[5][8]	
40-53 Pa at 40 °C	[5]	
Solubility in Water	12.6 mg/L at 20 °C	[5][11]
Refractive Index	n _{20/D} 1.432	[9]
Kinematic Viscosity	108 cSt at 20°C	[5]

Chemical Properties

The chemical properties and safety-related data for 2-ethylhexyl nitrate are presented below.

Property	Value	Reference(s)
Chemical Formula	<chem>C8H17NO3</chem>	[3]
CAS Number	27247-96-7	[3]
Linear Formula	<chem>CH3(CH2)3CH(C2H5)CH2ONO2</chem>	[9]
Stability	Stable under normal conditions; undergoes exothermic decomposition above 100 °C.[6][8]	[6][8]
Heating under confinement may cause an explosion.[6][10]	[6][10]	
Incompatibility	Strong oxidizing agents, strong acids, strong bases, amines, and phosphorus.[6][11][13]	[6][11][13]
Hazardous Decomposition Products	Carbon monoxide, carbon dioxide, and nitrogen oxides upon combustion.[6][13]	[6][13]
Lower Explosive Limit	0.25% v/v in air	[5][11]
Upper Explosive Limit	7%	[6]
Log P (Octanol-Water Partition Coefficient)	3.74 (calculated)	[5]

Experimental Protocols

Synthesis of 2-Ethylhexyl Nitrate

A common method for the synthesis of 2-ethylhexyl nitrate involves the nitration of 2-ethylhexyl alcohol with a mixed acid solution of nitric acid and sulfuric acid.[14]

Materials:

- 2-Ethylhexyl alcohol

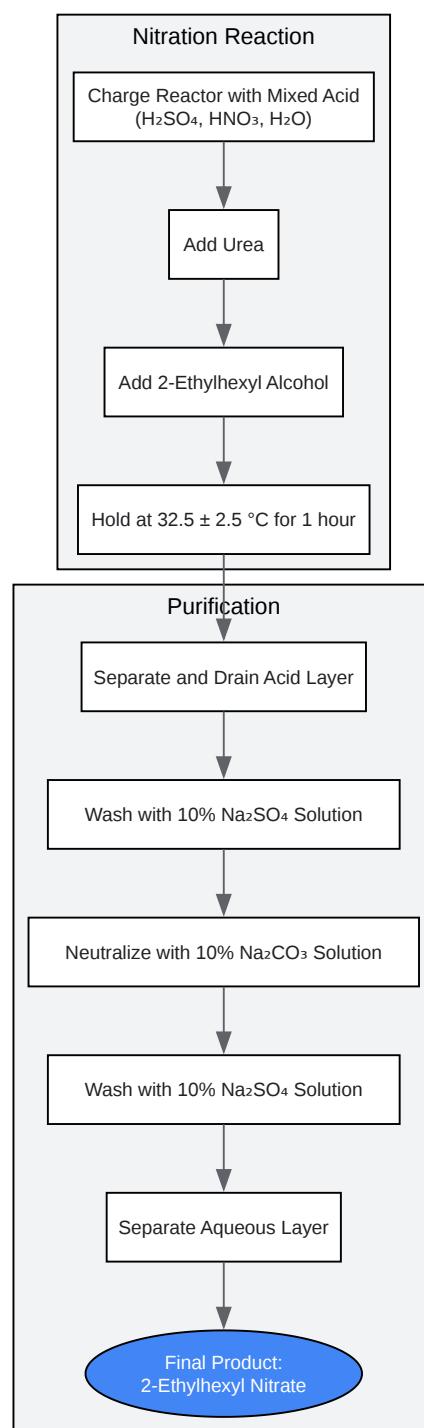
- Mixed acid (Nitric acid, Sulfuric acid, Water)
- Urea
- 10% aqueous sodium sulfate solution
- 10% aqueous sodium carbonate solution

Procedure:

- A reactor is charged with 13.48 parts of a mixed acid containing 3.33 parts nitric acid, 7.77 parts sulfuric acid, and 2.38 parts water.
- The mixed acid is agitated, and its temperature is adjusted to 25 ± 3 °C.
- 0.40 parts of urea are added to the mixed acid over a period of 30 minutes, allowing the temperature to rise to 32.5 ± 2.5 °C.
- 5.85 parts of 2-ethylhexyl alcohol are added to the reactor at a rate of 0.065 parts per minute while maintaining the temperature at 32.5 ± 2.5 °C.
- After the addition of 2-ethylhexyl alcohol is complete, the reaction mixture is held at 32.5 ± 2.5 °C for 1 hour.
- Agitation is stopped, and the bottom acid layer is allowed to separate and is then drained.
- The remaining organic layer is washed with a 10% aqueous sodium sulfate solution.
- A 10% aqueous sodium carbonate solution is slowly added to neutralize any remaining acid.
- The product is washed again with a 10% aqueous sodium sulfate solution.
- The final 2-ethylhexyl nitrate product is obtained after separating the aqueous layer.

A variation of this process utilizes micro-reactors to achieve continuous synthesis, which can improve safety and production efficiency.[\[15\]](#)[\[16\]](#)

Synthesis Workflow of 2-Ethylhexyl Nitrate

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Caption: Workflow for the synthesis and purification of 2-ethylhexyl nitrate.

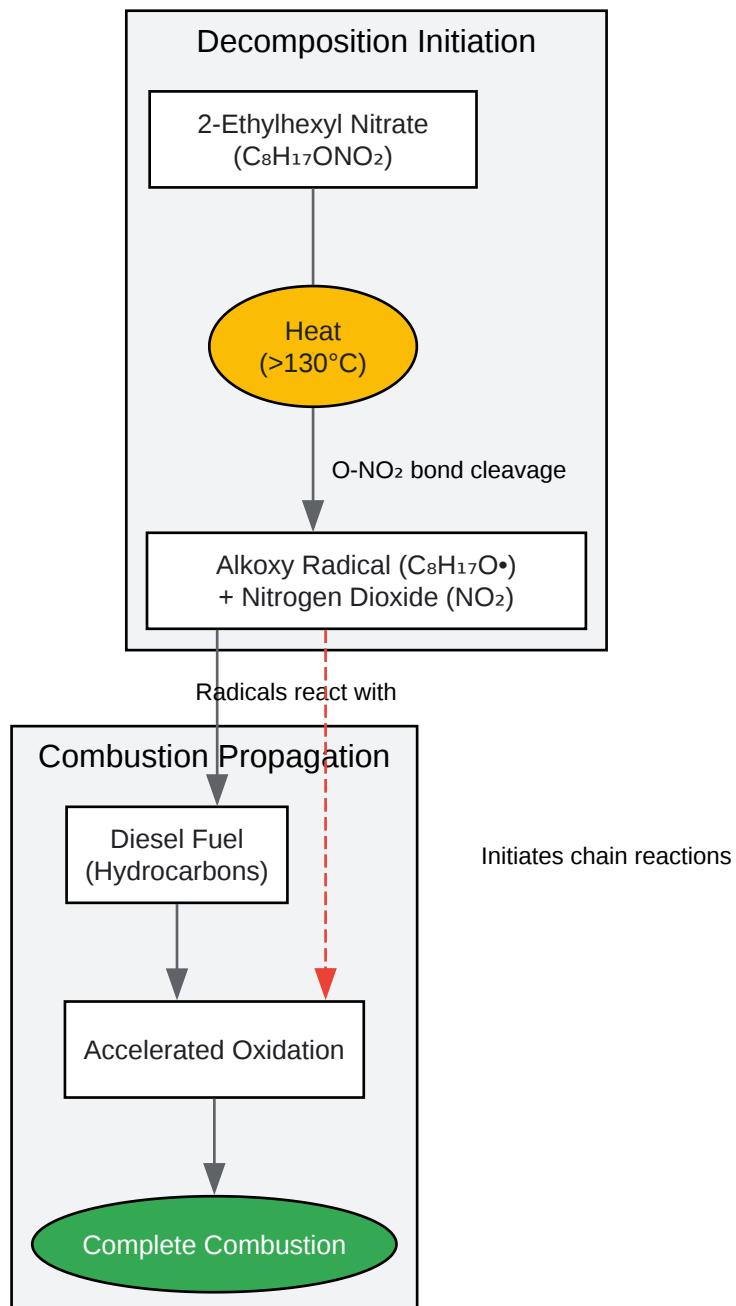
Mechanism of Action as a Cetane Improver

The primary application of 2-ethylhexyl nitrate is to increase the cetane number of diesel fuel. [1][17] The cetane number is a measure of the fuel's ignition quality; a higher number indicates a shorter ignition delay.[17][18]

2-EHN functions by decomposing at a lower temperature than the diesel fuel itself, typically starting around 130 °C.[11][18] This decomposition is an exothermic process that initiates a series of chemical reactions, effectively lowering the overall autoignition temperature of the fuel-air mixture.[18][19] The decomposition of 2-EHN releases free radicals, which accelerate the oxidation process of the fuel, leading to a more rapid and complete combustion.[19][20]

The initial step in the decomposition is the cleavage of the O-NO₂ bond, which is the weakest bond in the molecule. This generates an alkoxy radical (C₈H₁₇O•) and nitrogen dioxide (NO₂). [20] These reactive species then participate in the chain reactions of combustion.

Mechanism of 2-EHN as a Cetane Improver

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Caption: The thermal decomposition pathway of 2-EHN that initiates and accelerates diesel combustion.

Toxicology and Safety

2-Ethylhexyl nitrate has low acute oral, dermal, and inhalation toxicity in animal studies.[2][4] However, it is classified as harmful if swallowed, in contact with skin, or inhaled.[2][21] The primary health concern associated with exposure is vasodilation, which is the enlargement of blood vessels, leading to a reduction in blood pressure.[2][4][13] It is not considered to be a skin or eye irritant, nor a skin sensitizer.[2][22] Current data suggests that 2-EHN is not expected to have reproductive, developmental, mutagenic, or carcinogenic effects.[2][4]

In terms of environmental impact, 2-EHN is classified as very toxic to aquatic life with long-lasting effects.[2][4] It is not readily biodegradable but is also not considered to be bioaccumulative.[2][4]

Conclusion

2-Ethylhexyl nitrate is a well-characterized compound with a long history of use as a cetane improver in the fuel industry. Its physical and chemical properties are well-documented, and its synthesis is achievable through standard nitration procedures. The mechanism of action, involving thermal decomposition to initiate combustion, is a clear example of applied chemistry in enhancing fuel performance. While it has a generally low toxicity profile in mammals, appropriate safety precautions should be taken during handling to avoid exposure, and its environmental impact, particularly on aquatic life, should be considered. This guide provides a foundational understanding of 2-ethylhexyl nitrate for scientific and research applications.

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